

# 2,5-Diiodopyrazine CAS number and molecular weight

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## Compound of Interest

Compound Name: 2,5-Diiodopyrazine

Cat. No.: B123192

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## An In-depth Technical Guide to 2,5-Diiodopyrazine

This technical guide provides comprehensive information on **2,5-diiodopyrazine**, including its chemical properties, synthesis protocols, and potential applications in research and drug development. The content is tailored for researchers, scientists, and professionals in the field of drug development.

## Core Chemical and Physical Properties

**2,5-Diiodopyrazine** is a di-halogenated pyrazine derivative. Its key quantitative properties are summarized below for easy reference.

Property	Value	Citation(s)
CAS Number	1093418-77-9	
Molecular Formula	C <sub>4</sub> H <sub>2</sub> I <sub>2</sub> N <sub>2</sub>	
Molecular Weight	331.88 g/mol	
Exact Mass	331.83074 Da	
Appearance	Yellow powder	
Melting Point	141 °C	
XLogP3-AA	1.2	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	2	

## Synthesis of 2,5-Diiodopyrazine

A reliable method for the gram-scale synthesis of **2,5-diiodopyrazine** involves the deprotonative dimetalation of pyrazine.

### Materials:

- 2,2,6,6-tetramethylpiperidine (TMP)
- n-Butyllithium (BuLi) (1.6 M solution in hexanes)
- CdCl<sub>2</sub>·TMEDA (Cadmium chloride tetramethylethylenediamine complex)
- Pyrazine
- Iodine (I<sub>2</sub>)
- Tetrahydrofuran (THF)
- Heptane

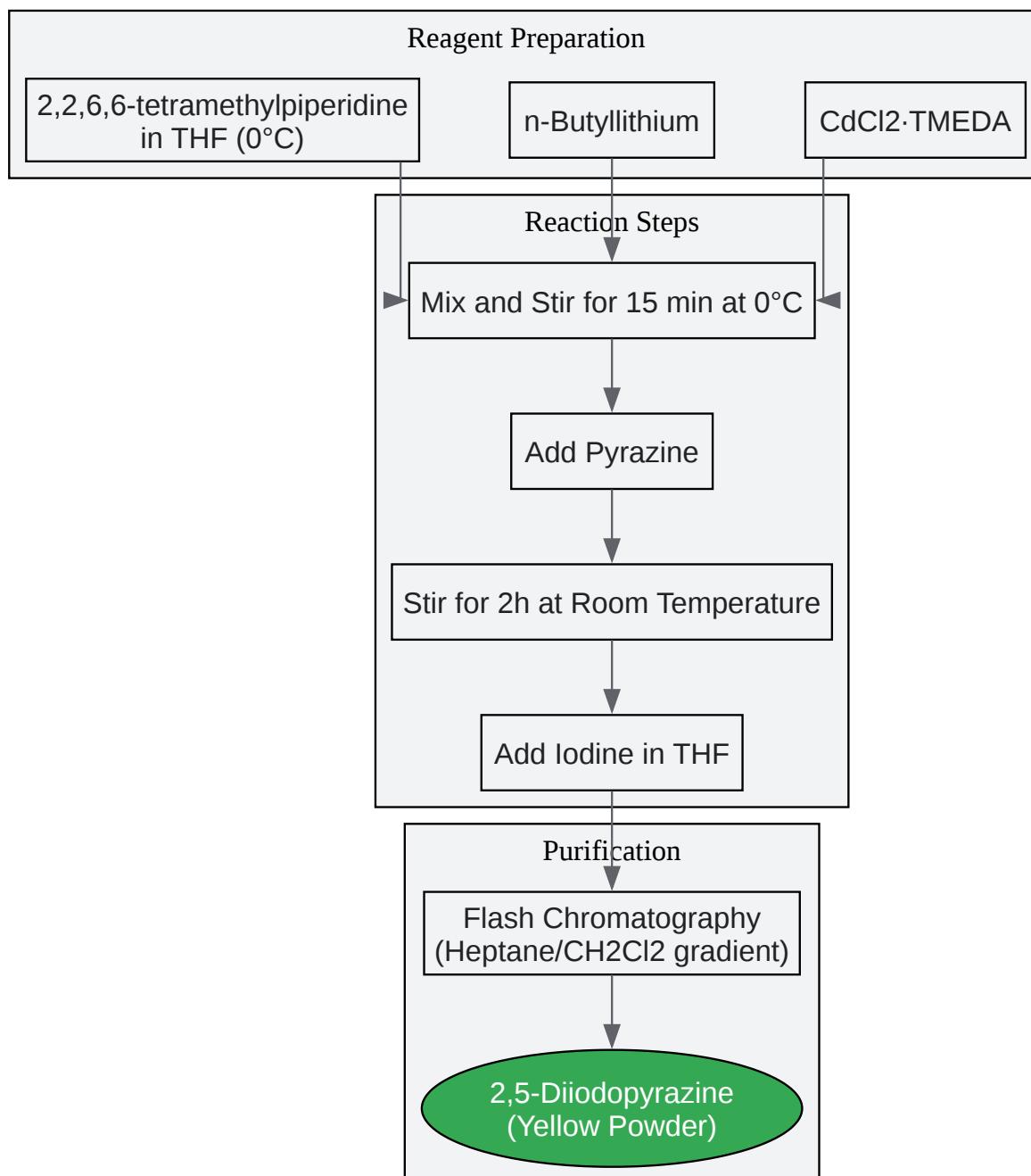
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )

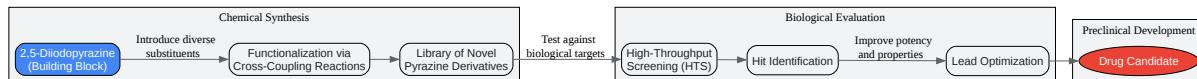
**Procedure:**

- To a stirred and cooled (0 °C) solution of 2,2,6,6-tetramethylpiperidine (13 mL, 75 mmol) in THF (25 mL), successively add BuLi (1.6 M hexanes solution, 75 mmol) and  $\text{CdCl}_2\cdot\text{TMEDA}$  (7.5 g, 25 mmol).
- Stir the mixture for 15 minutes at 0 °C.
- Introduce pyrazine (2.0 g, 25 mmol) to the mixture.
- Allow the reaction to stir for 2 hours at room temperature.
- Add a solution of  $\text{I}_2$  (14 g, 75 mmol) in THF (25 mL).
- Purify the resulting product by flash chromatography on silica gel using a heptane/ $\text{CH}_2\text{Cl}_2$  gradient (from 100/0 to 80/20).
- The final product, **2,5-diiodopyrazine**, is obtained as a yellow powder (yield: 3.3 g, 40%).

**Characterization Data:**

- $^1\text{H}$  NMR ( $\text{CDCl}_3$ ):  $\delta$  8.63 (s, 2H)
- $^{13}\text{C}$  NMR ( $\text{CDCl}_3$ ):  $\delta$  116.6 (C2 and C5), 154.1 (C3 and C6)
- HRMS (High-Resolution Mass Spectrometry): Calculated for  $\text{C}_4\text{H}_2\text{I}_2\text{N}_2$ : 331.8307, Found: 331.8297



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- To cite this document: BenchChem. [2,5-Diiodopyrazine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b123192#2-5-diiodopyrazine-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b123192#2-5-diiodopyrazine-cas-number-and-molecular-weight)

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